

# Application Notes: 1-Chloro-2-methyl-2-propanol in Synthetic Chemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloro-2-methyl-2-propanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **1-Chloro-2-methyl-2-propanol**. While its utility as a general-purpose solvent is limited, it serves as a critical bifunctional intermediate in a variety of organic syntheses, particularly in the pharmaceutical and agrochemical industries.

## Physicochemical Properties

**1-Chloro-2-methyl-2-propanol**, also known as Chloro-tert-butyl alcohol, is a halogenated organic compound.<sup>[1]</sup> It is a colorless to pale yellow liquid at room temperature with a mild, characteristic odor.<sup>[1]</sup> Its bifunctional nature, containing both a hydroxyl group and a chlorine atom, makes it a versatile building block in organic synthesis.<sup>[2]</sup>

The quantitative properties of **1-Chloro-2-methyl-2-propanol** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClO
Molecular Weight	108.57 g/mol
CAS Number	558-42-9
Appearance	Clear colorless to yellow liquid
Density	1.058 g/mL at 25 °C
Boiling Point	124-128 °C
Melting Point	-20 °C
Flash Point	38 °C (100.4 °F) - closed cup
Refractive Index	n <sub>20/D</sub> 1.439
pKa	14.16 ± 0.29 (Predicted)
Solubility	Soluble in ethanol and acetone; slightly miscible with water

Data sourced from multiple references.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Applications in Organic Synthesis

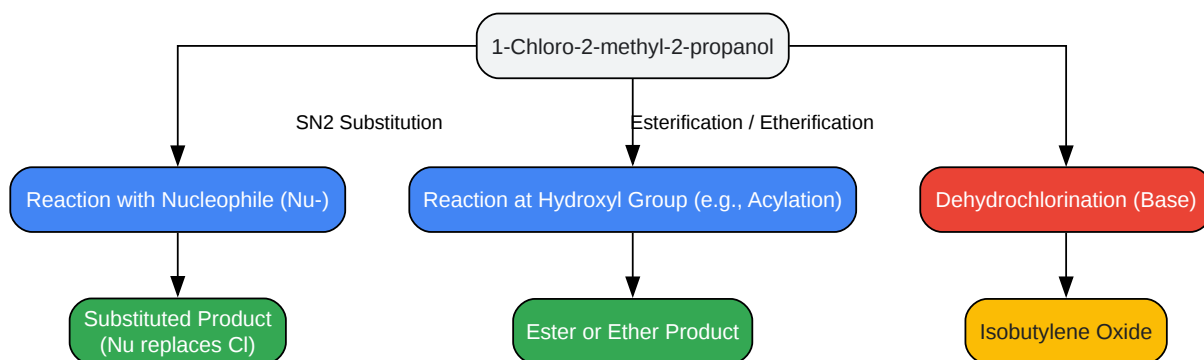
**1-Chloro-2-methyl-2-propanol** is primarily utilized as a chemical intermediate rather than a conventional solvent. Its value lies in its ability to introduce a tertiary alcohol and a primary chloride into a molecular structure.[\[2\]](#) This dual functionality allows for a range of subsequent chemical transformations.

Key Applications Include:

- **Pharmaceutical Intermediate:** It is a crucial building block in the synthesis of various Active Pharmaceutical Ingredients (APIs), including the antihypertensive drug lercanidipine and agents targeting the central nervous system.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- **Synthesis of Polyfunctional Thiols:** The compound is used in the synthesis and characterization of new polyfunctional thiols, which are of interest as novel odorants.[\[3\]](#)

- **Agrochemical Formulations:** It serves as a precursor in the manufacturing of certain agrochemicals.[1][2]
- **Epoxide Formation:** Dehydrochlorination of **1-chloro-2-methyl-2-propanol** can lead to the formation of isobutylene oxide, a valuable epoxide intermediate.[2]
- **General Organic Synthesis:** Its hydroxyl group can undergo esterification and etherification, while the chlorine atom is susceptible to nucleophilic substitution, making it a versatile reagent for building molecular complexity.[2]

The following diagram illustrates a general workflow for utilizing **1-Chloro-2-methyl-2-propanol** as a synthetic intermediate.



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General reaction pathways for **1-Chloro-2-methyl-2-propanol**.

## Experimental Protocols

The following protocols are representative examples of how **1-Chloro-2-methyl-2-propanol** can be synthesized and subsequently used as a chemical intermediate.

This modern industrial method avoids the use of large quantities of corrosive acids and reduces waste.[6][7][8] It involves the hydration of 3-chloro-2-methylpropene using a solid acid catalyst.[2][6][8]

#### Materials:

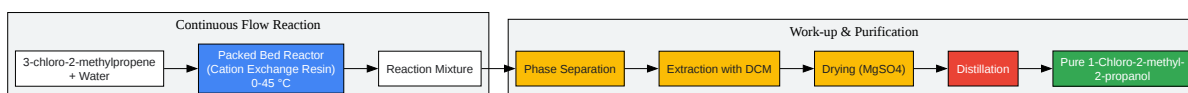
- 3-chloro-2-methylpropene
- Deionized water
- Cation exchange resin (e.g., Zeo-karb)
- Dichloromethane (for extraction)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Filling tube reactor (e.g., 1 meter length, 30 cm diameter)
- Pumps for continuous flow
- Receiving tank
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

#### Procedure:

- Reactor Setup: Pack the filling tube reactor with the cation exchange resin. Set up two inlet feeds at one end of the tube: one for water and one for 3-chloro-2-methylpropene.[\[6\]](#)[\[8\]](#)
- Reaction Initiation: Begin pumping water into the reactor until the tube is filled. Then, start the continuous flow of both water (e.g., at 1 L/h) and 3-chloro-2-methylpropene (e.g., at 500 g/h).[\[6\]](#)[\[8\]](#)
- Temperature Control: Maintain the external temperature of the filling tube between 0-45 °C using a cooling system.[\[7\]](#)[\[8\]](#)
- Collection: Collect the reaction mixture as it flows out of the reactor into a receiving tank.[\[6\]](#)[\[8\]](#)

- Work-up:
  - Allow the collected liquid to separate into aqueous and organic layers.
  - Separate the layers. Extract the aqueous layer twice with dichloromethane.[8]
  - Combine all organic phases.
  - Dry the combined organic layer over anhydrous  $\text{MgSO}_4$ . [8]
- Purification:
  - Filter off the drying agent.
  - Concentrate the filtrate using a rotary evaporator to remove the dichloromethane.
  - Purify the resulting crude product by fractional distillation to obtain pure **1-chloro-2-methyl-2-propanol** (boiling point 124-128 °C).[8] The expected purity is >97%.[8]

The workflow for this synthesis is depicted below.



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### Continuous flow synthesis of **1-Chloro-2-methyl-2-propanol**.

This protocol is a representative example of using **1-Chloro-2-methyl-2-propanol** as a substrate in a nucleophilic substitution reaction to form a C-S bond, a key step in the synthesis of polyfunctional thiols.[3]

Materials:

- **1-Chloro-2-methyl-2-propanol**
- Sodium hydrosulfide (NaSH)
- Ethanol (as solvent)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Reflux condenser
- Nitrogen or Argon inert atmosphere setup
- Separatory funnel
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve **1-Chloro-2-methyl-2-propanol** (1 equivalent) in ethanol under an inert atmosphere.
- **Reagent Addition:** Add a solution of sodium hydrosulfide (1.1 equivalents) in ethanol to the flask.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** Once the starting material is consumed, cool the reaction to room temperature. Carefully quench the reaction by adding saturated sodium bicarbonate solution.

- Extraction: Transfer the mixture to a separatory funnel. Extract the product with dichloromethane (3x).
- Washing: Wash the combined organic layers sequentially with water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure to yield the crude thiol product, 1-mercapto-2-methyl-2-propanol.
- Purification: If necessary, purify the crude product by column chromatography or distillation.

## Safety and Handling

**1-Chloro-2-methyl-2-propanol** is a flammable liquid and should be handled with appropriate care.<sup>[3]</sup> It may cause skin and eye irritation.<sup>[1]</sup>

- Handling: Use in a well-ventilated area or fume hood. Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.<sup>[4]</sup>
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat and ignition sources.<sup>[3]</sup>
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

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